2-(4-Chlorophenyl)-3-hydroxypropanoic acid in pharmaceutical intermediate synthesis

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Compound of Interest

Compound Name:	*2-(4-Chlorophenyl)-3-hydroxypropanoic acid*
CAS No.:	*16864-90-7*
Cat. No.:	*B2565278*

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Application Note: 2-(4-Chlorophenyl)-3-hydroxypropanoic Acid

Pharma-Grade Intermediate Synthesis & Application Guide

Executive Summary

2-(4-Chlorophenyl)-3-hydroxypropanoic acid (CAS: 16864-90-7), structurally defined as 4-chlorotropic acid, is a halogenated derivative of tropic acid. It serves as a pivotal intermediate in the synthesis of antimuscarinic agents and anticholinergics, acting as the acylating moiety for tropine or scopine bases. The introduction of the chlorine atom at the para-position of the phenyl ring modulates lipophilicity and receptor binding affinity compared to the parent tropic acid (found in Atropine).

This guide details a scalable Ivanov Reaction protocol for its synthesis, downstream chiral resolution strategies, and its application in generating high-affinity muscarinic antagonists.

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Chemical Identity & Properties

Property	Data
IUPAC Name	2-(4-Chlorophenyl)-3-hydroxypropanoic acid
Common Name	4-Chlorotropic acid; p-Chlorotropic acid
CAS Number	16864-90-7
Molecular Formula	C H ClO
Molecular Weight	200.62 g/mol
Structure	HO-CH -CH(4-Cl-Ph)-COOH
Chirality	Racemic (contains one stereocenter at C2); (S)-enantiomer is typically bioactive in anticholinergics.[1]
Solubility	Soluble in Ethanol, DMSO, DMF; sparingly soluble in water; crystallizes from benzene/ether.

Synthesis Protocol: The Ivanov Condensation

The most robust route for synthesizing 2-aryl-3-hydroxypropanoic acids is the Ivanov Reaction. This method utilizes the dianion of the phenylacetic acid derivative (Ivanov reagent) to attack formaldehyde.[1]

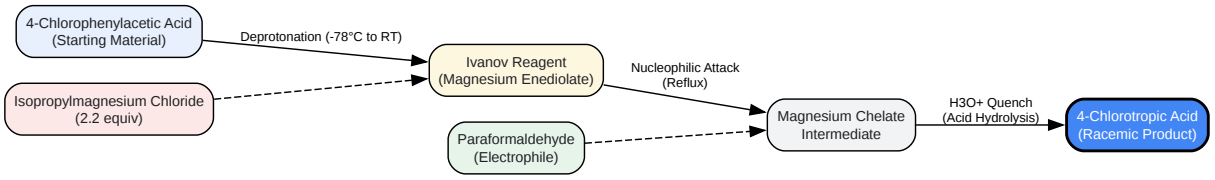
Mechanism of Action

- Deprotonation: 4-Chlorophenylacetic acid is treated with 2 equivalents of Grignard reagent (e.g.,

  -PrMgCl) to form the magnesium enediolate (Ivanov reagent).

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- Hydroxymethylation: The nucleophilic enediolate attacks paraformaldehyde (or gaseous formaldehyde).
- Acid Hydrolysis: The magnesium complex is quenched to yield the free hydroxy acid.



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Figure 1: Mechanistic pathway of the Ivanov condensation for 4-chlorotropic acid synthesis.

Experimental Procedure

Reagents:

- 4-Chlorophenylacetic acid (17.06 g, 100 mmol)
- Isopropylmagnesium chloride (2.0 M in THF, 110 mL, 220 mmol)
- Paraformaldehyde (3.6 g, 120 mmol, depolymerized)
- Anhydrous THF (200 mL)
- Sulfuric acid (10% aqueous)

Step-by-Step Protocol:

- Preparation of Ivanov Reagent:
  - Charge an oven-dried 500 mL 3-neck flask with 4-chlorophenylacetic acid and anhydrous THF under Nitrogen atmosphere.
  - Cool the solution to 0°C.

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- Add

  -PrMgCl dropwise over 30 minutes. Caution: vigorous gas evolution (propane).

- Allow the mixture to warm to Room Temperature (RT) and stir for 2 hours. The solution will turn slightly turbid/yellow, indicating dianion formation.

- Formaldehyde Addition:
  - Heat the paraformaldehyde in a separate vessel connected via cannula to generate gaseous formaldehyde, OR add depolymerized paraformaldehyde (suspended in THF) directly to the reaction mixture.
  - Preferred Method: Add the paraformaldehyde suspension slowly at RT, then heat to reflux (65°C) for 3 hours.
- Quenching & Isolation:
  - Cool the reaction mixture to 0°C.
  - Slowly quench with 10% H

    SO

    (150 mL) until pH < 2.
  - Extract with Ethyl Acetate (3 x 100 mL).
  - Wash combined organics with Brine, dry over Na

    SO

    , and concentrate under reduced pressure.
- Purification:
  - The crude oil typically solidifies upon standing.
  - Recrystallization: Dissolve in minimum hot Benzene (or Toluene) and add Cyclohexane until turbid. Cool to 4°C overnight.

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- Yield: Expect 65-75% of white crystalline solid.

Chiral Resolution Strategy

For pharmaceutical applications (e.g., anticholinergics), the (S)-(-)-enantiomer is usually the eutomer (biologically active form).

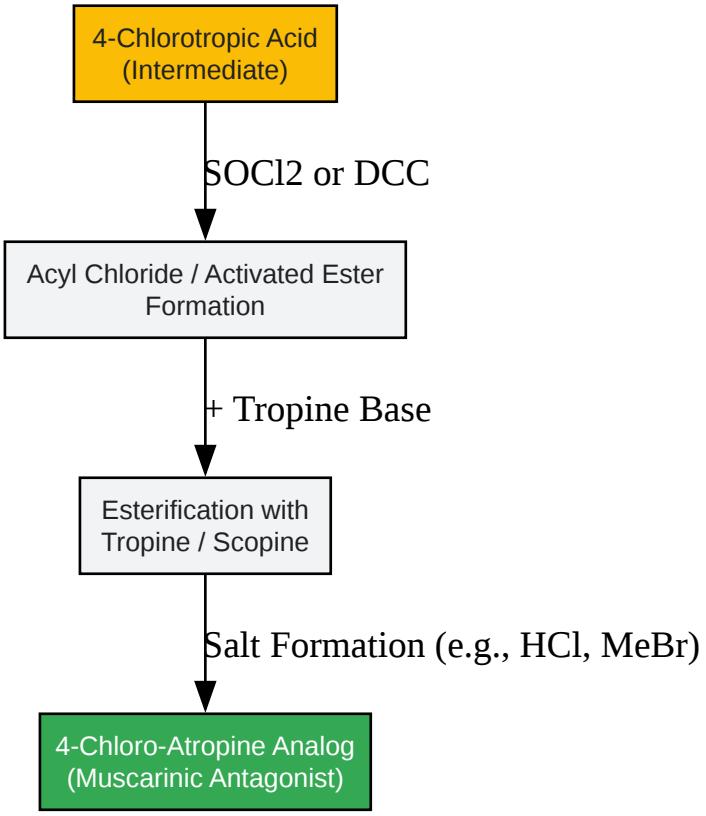
Resolution Protocol via Diastereomeric Salt Formation

- Resolving Agent: Quinine or (1R,2S)-Ephedrine.
- Procedure:
  - Dissolve racemic 4-chlorotropic acid (10 g) in hot Ethanol (50 mL).
  - Add equimolar Quinine (16.2 g).
  - Allow to crystallize slowly at RT for 24 hours.
  - Filter the precipitate (Salt of the S-acid).
  - Recrystallize the salt 2-3 times from Ethanol to upgrade enantiomeric excess (ee) > 98%.
- Liberation: Treat the salt with 2N HCl and extract with ether to obtain pure (S)-**2-(4-chlorophenyl)-3-hydroxypropanoic acid**.

Pharmaceutical Applications & Workflow

This intermediate is primarily used to synthesize 4-chloro-analogs of atropine (antimuscarinics) which often exhibit higher potency or altered pharmacokinetic profiles compared to the parent drugs.

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Figure 2: Synthesis workflow for converting 4-chlorotropic acid into active pharmaceutical ingredients (APIs).

Key Application Areas:

- Ophthalmology: Mydriatic agents (pupil dilation) with modified duration of action.
- Respiratory: Bronchodilators (muscarinic antagonists) for COPD/Asthma.
- Antidotes: Organophosphate poisoning treatments (improved blood-brain barrier penetration due to Cl-substitution).

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